

Application Notes: (-)-Xestospongine C as a Tool for Investigating Synaptic Plasticity

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Compound of Interest

Compound Name: (-)-xestospongine C

Cat. No.: B10771562

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Introduction

(-)-Xestospongine C is a potent, cell-permeable, and reversible antagonist of the inositol 1,4,5-trisphosphate receptor (IP3R).^[1] Originally isolated from the marine sponge *Xestospongia* sp., it has become an invaluable pharmacological tool for dissecting the role of IP3R-mediated calcium (Ca²⁺) signaling in a multitude of cellular processes, including synaptic plasticity.^{[2][3]} Synaptic plasticity, the ability of synapses to strengthen or weaken over time, is considered a fundamental mechanism for learning and memory.^{[4][5]} By selectively blocking the release of Ca²⁺ from the endoplasmic reticulum (ER) through IP3Rs, **(-)-xestospongine C** allows researchers to investigate the specific contribution of this signaling pathway to forms of synaptic plasticity such as long-term potentiation (LTP) and long-term depression (LTD).^{[2][6]}

Mechanism of Action

The primary mechanism of action of **(-)-xestospongine C** is the non-competitive inhibition of the IP3 receptor.^[6] This prevents the binding of IP3 to its receptor on the ER membrane, thereby blocking the release of stored Ca²⁺ into the cytoplasm. This action is highly valuable for distinguishing IP3R-mediated Ca²⁺ signals from other Ca²⁺ sources, such as influx through voltage-gated calcium channels or release from ryanodine-sensitive stores.^[2]

Selectivity and Considerations for Use

While **(-)-xestospongine C** is a highly selective inhibitor of the IP3R, it is crucial for researchers to be aware of potential off-target effects, particularly at higher concentrations.^{[2][6]} Some studies have reported that at concentrations above the typical range for IP3R inhibition, **(-)-xestospongine C** can also inhibit the sarco/endoplasmic reticulum Ca²⁺-ATPase (SERCA) pump.^{[7][8]} This would lead to a depletion of ER Ca²⁺ stores, an effect similar to that of thapsigargin. Additionally, effects on voltage-dependent Ca²⁺ and K⁺ channels have been observed in some preparations, typically at concentrations of 3 μ M or higher.^[6] Therefore, it is imperative to use the lowest effective concentration and include appropriate controls to verify the specificity of the observed effects.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for **(-)-xestospongine C**, compiled from various studies. Note that IC₅₀ values can vary depending on the experimental preparation and conditions.^[9]

Table 1: Inhibitory Concentrations of **(-)-Xestospongine C**

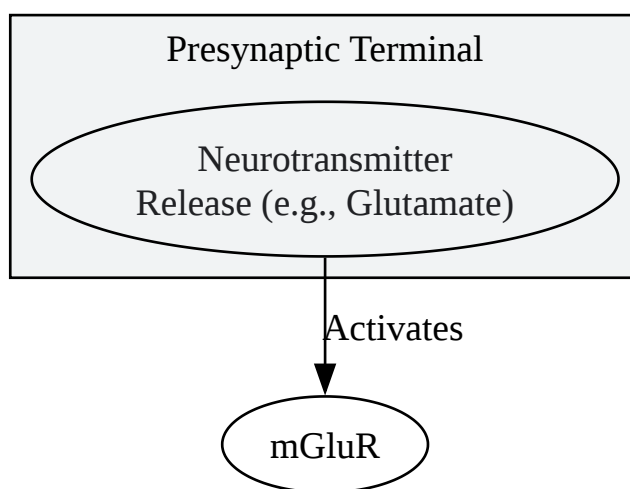
Target	IC ₅₀ Value	Cell/Tissue Type	Notes	Reference(s)
IP3 Receptor	~350 nM	Cerebellar Microsomes	30-fold lower than for the ryanodine receptor.	^[2]
Voltage-Dependent Ba ²⁺ Currents	~0.63 μ M	Guinea-pig ileum (intact cells)	Indicates potential off-target effects on L-type Ca ²⁺ channels.	^[6]

Table 2: Effective Concentrations Used in Synaptic Plasticity and Cellular Studies

Concentration	Application	Cell/Tissue Type	Observed Effect	Reference(s)
700 nM	Ca ²⁺ Imaging	Frog Neuromuscular Junction	Prolonged Ca ²⁺ clearance in nerve terminals, suggesting SERCA inhibition.	[7]
1 - 10 µM	Degranulation Assay	RBL-2H3 Mast Cells	Concentration-dependent inhibition of antigen-induced degranulation.	[3]
3 µM	Electrophysiology	Guinea-pig Papillary Muscle	Inhibited IP ₃ -induced contractions without affecting basal oscillations.	[2]
3 µM	Electrophysiology/Ca ²⁺ Imaging	Guinea-pig Ileum	Inhibited IP ₃ -induced Ca ²⁺ release in permeabilized cells; also inhibited voltage-dependent Ca ²⁺ channels in intact cells.	[6]
3 - 10 µM	Ca ²⁺ Imaging & CCE Assay	RBL-2H3 Mast Cells	Inhibited antigen-induced Ca ²⁺ release and capacitative calcium entry (CCE).	[3][10]

3 μ mol (i.c.v.)	In Vivo Study	APP/PS1 AD Mice	Improved cognitive behavior and reduced A β plaques over 4 weeks.	[1]
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Signaling Pathways and Experimental Workflows



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// Nodes prep [label="1. Prepare Acute Brain Slices\n(e.g., Hippocampus)", shape=box, style=rounded]; acsf [label="2. Transfer to Recording Chamber\nwith ACSF"]; baseline [label="3. Obtain Stable Baseline Recording\n(e.g., fEPSPs for 20-30 min)"]; drug [label="4. Apply **(-)-Xestospongine C**\n(or Vehicle Control) via Perfusion"]; incubation [label="5. Incubate for ≥ 20 min\nto ensure drug equilibration"]; induction [label="6. Apply LTD Induction Protocol\n(e.g., LFS: 1 Hz for 15 min)"]; washout [label="7. Washout & Record Post-Induction\nResponse for ≥ 60 min"]; analysis [label="8. Analyze Data\n(Compare % depression between\nXestospongine C and control groups)"];

// Edges prep -> acsf; acsf -> baseline; baseline -> drug; drug -> incubation; incubation -> induction; induction -> washout; washout -> analysis; } dot Caption: Experimental workflow for investigating the role of IP3R in LTD.

Experimental Protocols

Protocol 1: Investigating the Role of IP3R in Hippocampal LTD using Field Electrophysiology

This protocol describes how to use **(-)-xestospongine C** to test the hypothesis that IP3R-mediated Ca^{2+} release is necessary for the induction of long-term depression (LTD) at Schaffer collateral-CA1 synapses.[\[11\]](#)[\[12\]](#)

1. Materials and Reagents:

- Animals: C57BL/6 mice or Sprague-Dawley rats.
- Solutions:
 - Slicing Solution (ice-cold, carbogenated): Sucrose-based or NMDG-based protective cutting solution.
 - Artificial Cerebrospinal Fluid (ACSF, carbogenated): (in mM) 124 NaCl, 2.5 KCl, 1.25 NaH_2PO_4 , 26 NaHCO_3 , 2 CaCl_2 , 1 MgSO_4 , 10 D-glucose.
 - **(-)-Xestospongine C** Stock Solution: 1-10 mM in DMSO, store at -20°C .
- Equipment: Vibrating microtome, recording chamber, perfusion system, glass microelectrodes, amplifier, digitizer, stimulation unit.

2. Procedure:

- Slice Preparation:
 - Anesthetize and decapitate the animal according to approved institutional protocols.
 - Rapidly dissect the brain and place it in ice-cold, carbogenated slicing solution.
 - Prepare 300-400 μm thick horizontal or coronal hippocampal slices using a vibrating microtome.

- Transfer slices to a holding chamber with carbogenated ACSF at 32-34°C for 30 minutes, then maintain at room temperature for at least 1 hour before recording.
- Recording Setup:
 - Transfer a single slice to the recording chamber, continuously perfused with carbogenated ACSF (2-3 mL/min) at 30-32°C.
 - Place a stimulation electrode in the Schaffer collateral pathway (stratum radiatum of CA1) and a recording electrode (filled with ACSF) in the dendritic layer of CA1 to record field excitatory postsynaptic potentials (fEPSPs).
- Baseline Recording:
 - Deliver single test pulses (e.g., 0.05 Hz) to evoke fEPSPs. Adjust stimulation intensity to elicit a response that is 40-50% of the maximum amplitude.
 - Record a stable baseline for at least 20-30 minutes.
- Drug Application:
 - Switch the perfusion to ACSF containing the final desired concentration of **(-)-xestospongine C** (e.g., 3 μ M). The final DMSO concentration should be <0.1%.
 - For the control group, perfuse with ACSF containing the same concentration of DMSO (vehicle).
 - Continue recording for another 20-30 minutes to ensure the drug has equilibrated and to observe any acute effects on baseline transmission.
- LTD Induction:
 - Apply a low-frequency stimulation (LFS) protocol, such as 900 pulses at 1 Hz, to induce LTD.[\[13\]](#)
- Post-Induction Recording:

- Following LFS, resume baseline test pulse stimulation (0.05 Hz) and record for at least 60 minutes to monitor the expression of LTD.
- Data Analysis:
 - Measure the slope of the fEPSP. Normalize the slope values to the average of the pre-LFS baseline.
 - Compare the magnitude of depression at 50-60 minutes post-LFS between the **(-)-xestospongine C** treated group and the vehicle control group. A significant reduction in LTD in the presence of the drug would indicate a requirement for IP3R signaling.

Protocol 2: Calcium Imaging of Synaptic Activity using **(-)-Xestospongine C**

This protocol outlines a method to visualize the contribution of IP3R-mediated Ca^{2+} release to synaptic activity in cultured neurons.[\[3\]](#)[\[14\]](#)

1. Materials and Reagents:

- Cells: Primary hippocampal or cortical neurons cultured on glass coverslips.
- Solutions:
 - Imaging Buffer (e.g., HBSS): Containing physiological concentrations of ions.
 - Calcium Indicator: Fluo-4 AM or a genetically encoded calcium indicator (e.g., GCaMP).
 - Pluronic F-127 (for AM ester dyes).
 - **(-)-Xestospongine C** Stock Solution: 1-10 mM in DMSO.
 - Stimulants: Glutamate, ATP, or other relevant agonists.
- Equipment: Confocal or widefield fluorescence microscope with a fast acquisition camera, perfusion system.

2. Procedure:

- Indicator Loading:
 - For chemical dyes, incubate neurons with Fluo-4 AM (e.g., 1-5 μ M) and Pluronic F-127 in imaging buffer for 30-45 minutes at 37°C.
 - Wash the cells with fresh imaging buffer and allow them to de-esterify for at least 30 minutes at room temperature.
- Imaging Setup:
 - Mount the coverslip in an imaging chamber on the microscope stage, perfusing with imaging buffer.
 - Identify a field of view with healthy-looking neurons and their dendritic processes.
 - Acquire baseline fluorescence images at a suitable frame rate (e.g., 1-10 Hz).
- Baseline Synaptic Response:
 - Locally apply a brief puff of an agonist (e.g., glutamate) to a dendritic region to evoke a Ca^{2+} transient. Alternatively, use field stimulation if equipped.
 - Record the resulting change in fluorescence (ΔF). After the signal returns to baseline, repeat the stimulation to ensure a consistent response.
- Drug Application:
 - Perfuse the chamber with imaging buffer containing **(-)-xestospongine C** (e.g., 3-10 μ M) for 15-20 minutes.^[3]
- Post-Drug Response:
 - Re-apply the same agonist stimulation as in step 3 and record the resulting Ca^{2+} transient.
- Data Analysis:
 - Define regions of interest (ROIs) over dendritic spines or shafts.

- Calculate the change in fluorescence over baseline ($\Delta F/F_0$) for each Ca^{2+} event.
- Compare the amplitude and kinetics of the Ca^{2+} transients before and after the application of **(-)-xestospongine C**. A reduction in the Ca^{2+} signal suggests that a component of the response was mediated by IP3R-dependent Ca^{2+} release from internal stores.

Control Experiment: To confirm that the observed effects are not due to ER store depletion via SERCA inhibition, a parallel experiment can be run with thapsigargin, a specific SERCA inhibitor. If **(-)-xestospongine C** and thapsigargin produce different Ca^{2+} dynamics, it supports the conclusion that **(-)-xestospongine C** is acting primarily on the IP3R in that specific experimental context.^{[7][8]}

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